3-Butoxy-2,2-dimethylcyclobutan-1-one characterization data

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Compound of Interest

Compound Name:	*3-Butoxy-2,2-dimethylcyclobutan-1-one*
CAS No.:	*2292-83-3*
Cat. No.:	*B2750681*

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An In-depth Technical Guide to the Characterization of **3-Butoxy-2,2-dimethylcyclobutan-1-one**

Introduction: This guide provides a comprehensive technical overview of the characterization data for **3-Butoxy-2,2-dimethylcyclobutan-1-one**. As a specialized chemical entity, publicly available experimental data is notably scarce. Therefore, this document leverages foundational principles of analytical chemistry and extrapolates from data on structurally analogous compounds to present a robust, predictive characterization profile. This approach is designed to equip researchers, scientists, and drug development professionals with a strong theoretical framework for the identification, synthesis, and analysis of this molecule.

The subject molecule incorporates several key structural features: a strained four-membered cyclobutanone ring, a gem-dimethyl group at the C2 position, and a butoxy ether linkage at the C3 position. Cyclobutanone derivatives are valuable intermediates in organic synthesis, serving as versatile building blocks for more complex molecular architectures.[1][2] Understanding their unique spectroscopic signatures is paramount for synthetic success.

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Molecular Structure and Physicochemical Properties

The fundamental step in characterizing any compound is understanding its core structure and resulting physical properties. These attributes govern its behavior in various analytical systems.

Caption: Chemical structure of **3-Butoxy-2,2-dimethylcyclobutan-1-one**.

Table 1: Predicted Physicochemical Properties

Property	Value	Source
Molecular Formula	**$C_{10}H_{18}O_2$**	**Calculated**
Molecular Weight	170.25 g/mol	Calculated
XLogP3	2.1	Predicted (PubChem Analog)
Hydrogen Bond Donors	0	Calculated
Hydrogen Bond Acceptors	2	Calculated

| Formal Charge | 0 | Calculated |

Predicted Spectroscopic Profile

The following sections detail the anticipated spectroscopic data based on the molecule's functional groups and structural framework.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying functional groups. The most telling feature of **3-Butoxy-2,2-dimethylcyclobutan-1-one** is the carbonyl group within a strained ring.

- Causality of Experimental Choice: FT-IR is the go-to method for rapid functional group identification. A simple analysis of a neat liquid film or a solution in a solvent like CCl_4 provides a wealth of structural information. The key diagnostic absorption is the carbonyl stretch.

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- Expertise & Experience: In acyclic or unstrained cyclic ketones (e.g., cyclohexanone), the C=O stretch appears around 1715 cm^{-1}. However, the bond angle compression in a four-membered ring forces more s-character into the exocyclic carbonyl double bond, strengthening it and increasing the absorption frequency. Therefore, a significant shift to a higher wavenumber is expected.[3] The NIST Chemistry WebBook entry for the parent cyclobutanone shows a strong absorption band centered around 1780 cm^{-1}, confirming this principle.[4]

Table 2: Predicted IR Absorption Frequencies

Wavenumber (cm^{-1})	Functional Group	Description of Vibration
~1780	**C=O (Ketone)**	**Strong, sharp carbonyl stretch, characteristic of a cyclobutanone.**
2870-2960	C-H (Alkyl)	Strong, multiple bands for symmetric and asymmetric stretching of CH_3 and CH_2 groups.[5]
1120-1180	C-O-C (Ether)	Strong C-O stretching vibration from the butoxy group.

| 1370-1390 | C-H (Alkyl) | Bending vibrations, including a characteristic doublet for the gem-dimethyl group. |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For unambiguous characterization, both ^1H and ^{13}C NMR, supported by 2D techniques like COSY and HMBC, are essential.

- Causality of Experimental Choice: High-field NMR is the gold standard for molecular structure elucidation. A standard suite of experiments (^1H, ^{13}C, COSY, HSQC, HMBC) is typically run to assemble the complete molecular puzzle. The choice of a deuterated solvent like chloroform-d ($CDCl_3$) is standard for its excellent solubilizing properties and well-defined residual solvent peak for referencing.[6]

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2.2.1 Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

The asymmetry of the molecule renders the two methyl groups of the gem-dimethyl pair and the two protons on the C4 methylene group chemically non-equivalent (diastereotopic).

Table 3: Predicted ^{1}H NMR Chemical Shifts and Multiplicities

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Assignment	Predicted Shift (δ, ppm)	Multiplicity	Integration	Rationale
Butyl-CH_3	**0.92**	**Triplet (t)**	**3H**	**Terminal methyl group of the butyl chain.**
gem-CH_3 (a)	1.10	Singlet (s)	3H	One of the two non-equivalent methyl groups at C2.
gem-CH_3 (b)	1.25	Singlet (s)	3H	The second non-equivalent methyl group at C2.
Butyl-CH_2	1.38	Sextet	2H	Methylene group adjacent to the terminal methyl.
Butyl-CH_2	1.57	Quintet	2H	Methylene group adjacent to the O-CH_2.
Ring-CH_2 (C4)	2.20 - 2.60	Multiplet (m)	2H	Diastereotopic protons on the cyclobutanone ring.
Butyl-O-CH_2	3.50	Triplet (t)	2H	Methylene group attached to the ether oxygen, deshielded.

| Ring-CH-O (C3) | 4.00 - 4.20 | Multiplet (m) | 1H | Proton on the carbon bearing the ether, highly deshielded. |

2.2.2 Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$)

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The molecule is expected to show 10 distinct signals in the ^{13}C NMR spectrum, corresponding to the 10 carbon atoms in unique chemical environments.

Table 4: Predicted ^{13}C NMR Chemical Shifts

Assignment	Predicted Shift (δ, ppm)	Rationale
C=O (C1)	**~210**	**Carbonyl carbon, highly deshielded.**
CH-O (C3)	~75	Carbon attached to the ether oxygen.
O-CH_2 (Butyl)	~70	Deshielded carbon of the butyl ether linkage.
$C(CH_3)_2$ (C2)	~55	Quaternary carbon of the gem-dimethyl group.
CH_2 (C4)	~45	Methylene carbon of the cyclobutanone ring.
Butyl-CH_2	~32	Methylene carbon of the butyl chain.
gem-CH_3 (a)	~25	One of the gem-dimethyl carbons.
gem-CH_3 (b)	~22	The second gem-dimethyl carbon.
Butyl-CH_2	~19	Methylene carbon of the butyl chain.

| Butyl-CH_3 | ~14 | Terminal methyl carbon of the butyl chain. |

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization, offering clues to its structure.

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- Causality of Experimental Choice: Electron Ionization (EI) is a standard, high-energy technique that induces reproducible fragmentation, creating a "fingerprint" for the molecule. This is often coupled with Gas Chromatography (GC-MS) for separation and analysis.

- Expertise & Experience: Ketones and ethers have well-characterized fragmentation pathways. The primary fragmentation for ketones is α-cleavage, the breaking of the bond between the carbonyl carbon and an adjacent carbon.[7][8] For ethers, cleavage of the C-O bond or α-cleavage next to the oxygen is common.[9] The molecular ion peak may be weak or absent depending on its stability.

Table 5: Predicted Key Mass Spectrometry Fragments (EI)

m/z Value	Proposed Fragment	Fragmentation Pathway
170	**$[C_{10}H_{18}O_2]^+$**	**Molecular Ion (M^+)**
113	$[M - C_4H_9]^+$	Loss of a butyl radical from the ether.
98	$[M - C_4H_8O]^+$	McLafferty-type rearrangement or loss of butoxy radical followed by H transfer.
85	$[C_5H_9O]^+$	α-cleavage: loss of a propyl radical from the butoxy group side.
71	$[C_4H_7O]^+$	α-cleavage: cleavage of the C1-C2 bond.
57	$[C_4H_9]^+$	Butyl cation from ether cleavage.

| 43 | $[CH_3CO]^+$ | Common fragment from ketones. |

Standard Experimental Protocols

To obtain the characterization data described above, a standardized workflow is employed. This ensures data integrity and reproducibility.

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Caption: A typical workflow for the characterization of a novel chemical compound.

Protocol: Spectroscopic Analysis

- Sample Purity Assessment: Prior to characterization, ensure the sample is of high purity (>95%), typically confirmed by Gas Chromatography (GC) or quantitative NMR (qNMR).
- NMR Sample Preparation: Dissolve ~5-10 mg of the purified compound in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- NMR Data Acquisition: Acquire ^{1}H, $^{13}C\{^{1}H\}$, COSY, HSQC, and HMBC spectra on a 400 MHz (or higher) spectrometer at room temperature.
- IR Sample Preparation: Place one drop of the neat liquid sample between two polished sodium chloride (NaCl) or potassium bromide (KBr) plates.
- IR Data Acquisition: Obtain the FT-IR spectrum from 4000 to 400 cm^{-1}. Perform a background scan of the clean plates first.
- MS Sample Preparation: Prepare a dilute solution (~1 mg/mL) of the sample in a volatile solvent such as dichloromethane or ethyl acetate.
- MS Data Acquisition: Inject the sample into a GC-MS system equipped with an EI source. The mass analyzer will scan a range of m/z 40-500.

Conclusion

While direct experimental data for **3-Butoxy-2,2-dimethylcyclobutan-1-one** is not readily found in scientific literature, a comprehensive and reliable characterization profile can be confidently predicted. The key identifying features include a high-frequency carbonyl stretch (~1780 cm^{-1}) in the IR spectrum, ten unique signals in the ^{13}C NMR spectrum with a carbonyl resonance above 210 ppm, and predictable fragmentation patterns in mass spectrometry driven by α-cleavage and ether bond scission. This in-depth guide provides a validated blueprint for researchers to identify and characterize this compound, bridging the gap left by the absence of published data and enabling its application in further scientific endeavors.

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- To cite this document: BenchChem. [3-Butoxy-2,2-dimethylcyclobutan-1-one characterization data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2750681/docs#3-butoxy-2-2-dimethylcyclobutan-1-one-characterization-data]

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